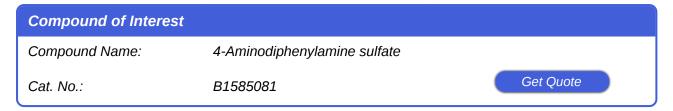


Application Notes and Protocols: 4-Aminodiphenylamine Sulfate as a Dye Intermediate

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **4- Aminodiphenylamine sulfate** and its derivatives, particularly 4,4'-diaminodiphenylamine-2sulfonic acid, as key intermediates in the synthesis of azo dyes. This document outlines the
chemical principles, experimental protocols for dye synthesis and textile application, and
relevant data for researchers in dye chemistry, material science, and related fields.

Introduction

4-Aminodiphenylamine and its sulfonated derivatives are important aromatic amines utilized in the chemical industry as intermediates for the synthesis of a variety of dyes. Notably, 4,4'-diaminodiphenylamine-2-sulfonic acid has emerged as a significant and safer alternative to benzidine, a known carcinogen, for producing direct dyes. The dyes synthesized from these intermediates exhibit a wide range of colors, from yellow and red to blue and green, and are primarily used for dyeing textiles such as cotton, wool, and silk.[1][2][3] The presence of the sulfonic acid group enhances the water solubility of the resulting dyes, a crucial property for many dyeing processes.[4]

The synthesis of azo dyes from 4-aminodiphenylamine derivatives follows a well-established two-step process: diazotization followed by an azo coupling reaction. The diazotization step involves the conversion of the primary aromatic amine to a diazonium salt, which then acts as



an electrophile in the coupling reaction with an electron-rich coupling component, such as a phenol or an aromatic amine, to form the azo dye.

Chemical Properties and Data

The physical and chemical properties of the parent intermediate and a representative synthesized dye are crucial for their application.

Table 1: Physicochemical Properties of 4-Aminodiphenylamine-2-sulfonic acid

Property	Value
CAS Number	91-30-5
Molecular Formula	C12H12N2O3S
Molecular Weight	276.3 g/mol
Appearance	Grey powder
Application	Intermediate for dye synthesis

Source:[4]

Table 2: Characterization Data of a Representative Bis-Azo Dye

Property	Description
Dye Class	Bis-azo reactive dye
Color	Varies based on coupling component (e.g., violet)
Yield	Typically high (e.g., 85%)
Purity	Checked by Thin Layer Chromatography (TLC)
Spectral Data	IR spectra show characteristic -N=N- stretching. ¹H NMR spectra confirm the structure.

Source:[5]



Experimental Protocols

The following protocols provide a detailed methodology for the synthesis of a bis-azo dye from 4,4'-diaminodiphenylamine-2-sulfonic acid and its application in textile dyeing.

Protocol for Synthesis of a Symmetrical Bis-Azo Dye

This protocol describes the tetrazotization of 4,4'-diaminodiphenylamine-2-sulfonic acid and its subsequent coupling with a suitable coupling component (e.g., H-acid).

Materials:

- 4,4'-diaminodiphenylamine-2-sulfonic acid
- Concentrated Hydrochloric Acid (HCI)
- Sodium Nitrite (NaNO₂)
- H-acid (1-amino-8-naphthol-3,6-disulfonic acid)
- Sodium Carbonate (Na₂CO₃) or Sodium Hydroxide (NaOH)
- Sodium Chloride (NaCl)
- Urea or Sulfamic Acid
- · Distilled water
- Ice

Procedure:

Step 1: Tetrazotization of 4,4'-diaminodiphenylamine-2-sulfonic acid

- In a beaker, create a suspension of one molar equivalent of 4,4'-diaminodiphenylamine-2-sulfonic acid in distilled water.
- Add concentrated hydrochloric acid and stir the mixture for a period to ensure complete protonation of the amino groups.



- Cool the suspension to 0-5 °C in an ice bath with continuous stirring.
- Slowly add a solution of sodium nitrite (approximately 2 molar equivalents) dropwise, maintaining the temperature between 0-5 °C.
- After the addition is complete, continue stirring for an additional 20-30 minutes to ensure the completion of the tetrazotization reaction.
- Test for the presence of excess nitrous acid using starch-iodide paper. If the test is positive, add a small amount of urea or sulfamic acid to quench the excess nitrous acid.[6]

Step 2: Preparation of the Coupling Component Solution

- In a separate beaker, dissolve the coupling component (e.g., two molar equivalents of Hacid) in distilled water.
- Adjust the pH of the solution to make it alkaline (typically pH 8-9) by adding a 10% sodium carbonate or sodium hydroxide solution. This deprotonates the hydroxyl groups of the coupling component, activating it for the coupling reaction.[3][6]
- Cool this solution to 0-5 °C in an ice bath.

Step 3: Azo Coupling Reaction

- Slowly add the cold tetrazotized solution from Step 1 to the cold solution of the coupling component from Step 2 with vigorous stirring.
- Maintain the temperature at 0-5 °C and the alkaline pH during the addition. The color of the solution should change as the azo dye forms.
- Continue stirring the reaction mixture for a few hours to ensure the completion of the coupling reaction.

Step 4: Isolation and Purification of the Dye

Precipitate the dye from the solution by adding sodium chloride (salting out).



- Filter the precipitated dye using vacuum filtration and wash it with a saturated sodium chloride solution to remove impurities.
- Dry the dye in an oven at a controlled temperature (e.g., 60-75 °C).[3][5]

Protocol for Textile Dyeing with the Synthesized Azo Dye

This protocol outlines a general procedure for dyeing cotton fabric with the synthesized direct dye.

Materials:

- Synthesized azo dye
- Cotton fabric
- Sodium Carbonate (Na₂CO₃)
- Sodium Chloride (NaCl) or Sodium Sulfate (Na₂SO₄)
- Non-ionic detergent
- · Distilled water

Procedure:

- Preparation of the Dyebath: Prepare a dyebath with a specific liquor ratio (e.g., 1:50, meaning 50 mL of water for every 1 gram of fabric).
- Dissolve the synthesized dye in the dyebath. The concentration of the dye will depend on the desired depth of shade (e.g., 1% of the weight of the fabric).[6]
- Add an electrolyte such as sodium chloride or sodium sulfate to the dyebath. This helps in the exhaustion of the dye onto the fabric.
- Dyeing Process:



- Introduce the wetted cotton fabric into the dyebath at room temperature.
- Gradually raise the temperature of the dyebath to near boiling (e.g., 90-100 °C) over 30-45 minutes.
- Continue dyeing at this temperature for about 60-90 minutes with occasional stirring to ensure even dyeing.
- Add a fixing agent like sodium carbonate towards the end of the dyeing process to facilitate the fixation of the dye to the fabric.
- Rinsing and Soaping:
 - After dyeing, remove the fabric from the dyebath and rinse it thoroughly with cold water to remove any unfixed dye.
 - Soap the dyed fabric at a boil for 10-15 minutes in a solution containing a non-ionic detergent. This step is crucial for improving the fastness properties of the dyeing.[7]
 - Rinse the fabric again with hot and then cold water.
- Drying: Dry the dyed fabric in the air or in an oven at a low temperature.

Visualizations

The following diagrams illustrate the key processes described in the protocols.

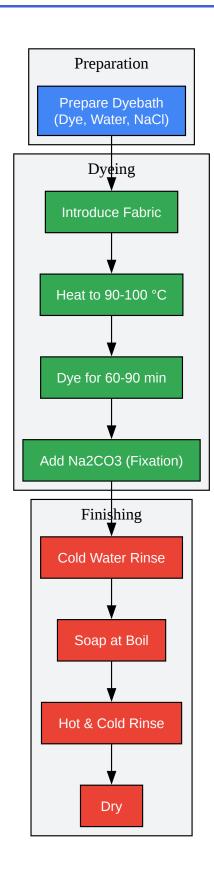




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Caption: Workflow for the synthesis of a bis-azo dye.





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Caption: Process workflow for textile dyeing.



Conclusion

4-Aminodiphenylamine sulfate and its derivatives are versatile and important intermediates for the synthesis of azo dyes, offering a pathway to a wide spectrum of colors for various applications, most notably in the textile industry. The protocols provided herein offer a detailed guide for the synthesis and application of these dyes, forming a basis for further research and development in the field of dye chemistry. The use of 4,4'-diaminodiphenylamine-2-sulfonic acid as a non-carcinogenic replacement for benzidine highlights the ongoing efforts towards developing safer and more environmentally friendly dyeing processes.

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